

Solubility Profile & Process Engineering of 2,6-Dibromo-5-chloronicotinic Acid

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Compound of Interest

Compound Name: 2,6-Dibromo-5-chloronicotinic acid

CAS No.: 55304-86-4

Cat. No.: B1600974

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Executive Summary

2,6-Dibromo-5-chloronicotinic acid (CAS: 55304-86-4) is a highly functionalized pyridine derivative used as a critical intermediate in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs). Its structure features a pyridine ring substituted with three halogens (two bromine, one chlorine) and a carboxylic acid moiety.^[1] This unique substitution pattern imparts significant lipophilicity compared to the parent nicotinic acid, while the carboxyl group retains pH-dependent solubility behavior.

This guide provides a comprehensive analysis of the solubility landscape for **2,6-Dibromo-5-chloronicotinic acid**. It synthesizes structural property predictions with data from close structural analogs to guide solvent selection for reaction, extraction, and recrystallization processes.

Physicochemical Profile & Structural Analysis

Understanding the solubility requires a deep dive into the molecular interactions governed by the specific substituents on the pyridine ring.

Property	Value / Description	Implication for Solubility
CAS Number	55304-86-4	Unique identifier for tracking. [2][3]
Molecular Formula	C ₆ H ₂ Br ₂ ClNO ₂	High halogen content increases density and lipophilicity.
Molecular Weight	315.35 g/mol	Heavy molecule; likely slower dissolution kinetics.
Acidic Group	Carboxylic Acid (-COOH)	Soluble in basic aqueous solutions (salt formation); H-bond donor/acceptor in alcohols.
Halogenation	2,6-Dibromo, 5-Chloro	Reduces water solubility significantly; enhances solubility in chlorinated solvents and aromatics.
Predicted pKa	~1.6 - 2.8 (Analog based)	Stronger acid than nicotinic acid due to electron-withdrawing halogens.

Solubility Mechanism

The dissolution of **2,6-Dibromo-5-chloronicotinic acid** is governed by the competition between the high lattice energy (due to halogen-halogen interactions in the crystal) and the solvation energy.

- **Polar Protic Solvents (Alcohols):** Solvation occurs via Hydrogen bonding with the carboxyl group.
- **Polar Aprotic Solvents (DMSO, DMF):** Strong dipole-dipole interactions disrupt the crystal lattice efficiently.

- Non-polar Solvents (Hexane): Poor solubility due to the polar carboxylic acid "head," despite the halogenated "tail."

Solubility Landscape

While specific mole-fraction data for this exact isomer is often proprietary, the solubility profile follows a distinct hierarchy based on the behavior of 5-bromo-6-chloronicotinic acid and 2,6-dichloronicotinic acid.

Solvent Hierarchy (Predicted)

The following table categorizes solvents by their efficiency in dissolving **2,6-Dibromo-5-chloronicotinic acid** at 25°C.

Solvent Class	Representative Solvents	Solubility Prediction	Mechanism
Super-Solvents	DMSO, DMF, NMP	Very High (>200 mg/mL)	Strong dipole interactions; disruption of carboxylic dimers.
Good Solvents	Methanol, Ethanol, THF	High (50–150 mg/mL)	H-bonding with -COOH; alkyl chain compatibility.
Process Solvents	Ethyl Acetate, Acetone	Moderate (20–80 mg/mL)	Dipole-dipole; useful for recrystallization cooling curves.
Poor Solvents	Toluene, DCM, Chloroform	Low (<10 mg/mL)	Lack of H-bonding; partial solubility due to halogens.
Anti-Solvents	Water (Acidic), Hexane, Heptane	Insoluble (<1 mg/mL)	High polarity mismatch (alkanes) or hydrophobic effect (water).

Thermodynamic Modeling (The Apelblat Equation)

For precise process engineering, experimental solubility data (

) is typically correlated using the modified Apelblat equation. When generating your own data (see Section 4), fit the results to:

- : Mole fraction solubility
- : Absolute temperature (K)
- : Empirical parameters representing non-ideal solution behavior.[4]

Experimental Protocol: Determination of Solubility

Since exact literature values are scarce for this specific isomer, the following self-validating protocol is recommended to generate the necessary engineering data.

Workflow Diagram

Fig 1. Standardized Isothermal Saturation Workflow for Halogenated Nicotinic Acids



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Step-by-Step Methodology

- Preparation: Add excess **2,6-Dibromo-5-chloronicotinic acid** solid to 50 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir continuously at the target temperature (e.g., 298.15 K) for 24 hours. Ensure solid phase remains present (saturated solution).
- Settling: Stop stirring and allow the suspension to settle for 2 hours at the same temperature.
- Sampling: Withdraw the supernatant using a pre-heated syringe and filter through a 0.45 µm PTFE membrane.

- Quantification:
 - Gravimetric: Evaporate a known volume of filtrate to dryness and weigh the residue.
 - HPLC: Dilute with mobile phase (e.g., MeOH:Water) and analyze peak area against a standard curve.

Process Engineering Applications

Recrystallization Strategy

The solubility differential between alcohols and water is the primary lever for purification.

- Solvent System: Ethanol / Water or Methanol / Water.
- Procedure:
 - Dissolve crude **2,6-Dibromo-5-chloronicotinic acid** in hot Ethanol (Reflux, ~78°C).
 - Slowly add Water (Anti-solvent) until turbidity persists.
 - Cool gradually to 5°C. The halogenated acid will crystallize out, leaving polar impurities in the mother liquor.

pH-Swing Extraction

Due to the carboxylic acid functionality:

- Dissolution: Extract into aqueous NaOH (pH > 10) as the carboxylate salt.
- Washing: Wash the aqueous layer with an organic solvent (e.g., Toluene) to remove non-acidic organic impurities.
- Precipitation: Acidify with HCl to pH < 1. The **2,6-Dibromo-5-chloronicotinic acid** will precipitate as a white solid.

Reaction Solvent Selection

For nucleophilic substitution reactions on the pyridine ring:

- Recommended: DMF or DMSO. These dissolve the substrate completely and enhance the nucleophilicity of attacking reagents (e.g., amines or alkoxides) by solvating cations.

Visualization of Purification Logic

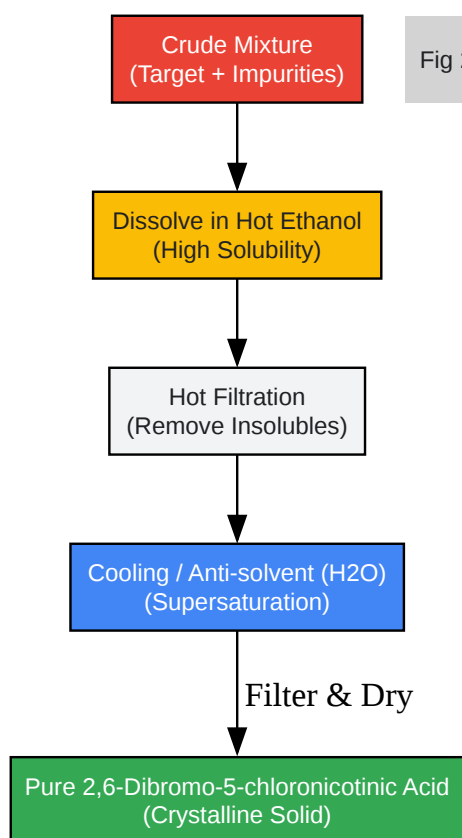


Fig 2. Recrystallization Logic Flow for 2,6-Dibromo-5-chloronicotinic Acid

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References

- ChemicalBook. (n.d.). **2,6-Dibromo-5-chloronicotinic acid** Product Properties (CAS 55304-86-4).[2][3][5][6][7][8] Retrieved from
- Amadis Chemical. (n.d.).[2] **2,6-Dibromo-5-chloronicotinic acid** Specifications and Safety Data. Retrieved from [2]
- Sigma-Aldrich. (n.d.). Product Catalog: Halogenated Pyridine Carboxylic Acids. Retrieved from

- PubChem. (2025). Compound Summary: 2,6-Dichloronicotinic acid (Analog Analysis). National Library of Medicine. Retrieved from
- Journal of Chemical & Engineering Data. (General Reference). Standard methodologies for solubility determination of pharmaceutical intermediates.

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Sources

- 1. 55304-86-4 ; 2,6-二溴-5-氯烟酸 ; 2,6-dibromo-5-chloronicotinic acid - ChemicalBook [m.chemicalbook.com]
- 2. 2,6-Dibromo-5-chloronicotinic acid,55304-86-4-Amadis Chemical [amadischem.com]
- 3. molcore.com [molcore.com]
- 4. researchgate.net [researchgate.net]
- 5. 2,6-Dibromo-5-chloronicotinic acid | 55304-86-4 [sigmaaldrich.com]
- 6. arctomsci.com [arctomsci.com]
- 7. arctomsci.com [arctomsci.com]
- 8. aceschem.com [aceschem.com]
- To cite this document: BenchChem. [Solubility Profile & Process Engineering of 2,6-Dibromo-5-chloronicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1600974/docs#solubility-profile-process-engineering-of-2-6-dibromo-5-chloronicotinic-acid>]

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